

# (3S,6S)-3,6-Octanediol: A Technical Guide to its Solubility and Stability

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## Compound of Interest

Compound Name: (3S,6S)-3,6-Octanediol

Cat. No.: B140827

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**(3S,6S)-3,6-Octanediol** is a chiral diol recognized for its role as a versatile building block in advanced organic synthesis. Its specific stereochemistry makes it a valuable precursor for the enantioselective synthesis of complex molecules, including pharmaceuticals and agrochemicals.[1] This technical guide provides a comprehensive overview of the available data on the solubility and stability of **(3S,6S)-3,6-Octanediol**, intended for researchers, scientists, and professionals in drug development.

## Core Properties of (3S,6S)-3,6-Octanediol

**(3S,6S)-3,6-Octanediol**, with the chemical formula  $C_8H_{18}O_2$ , is a diol featuring an eight-carbon chain with hydroxyl groups at the 3 and 6 positions, both having the (S)-configuration.[2] This structure contributes to its key physical and chemical properties.

Property	Value	Source
CAS Number	136705-66-3	[1][2][3][4][5]
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O <sub>2</sub>	[2][4][5]
Molecular Weight	146.23 g/mol	[1][2][4][5]
Appearance	White or off-white crystalline powder	[6]
Melting Point	49 - 53 °C	[6]
Purity	≥99%	[5]
Optical Purity (ee)	≥99.7%	[5]

## Solubility Profile

Detailed quantitative solubility data for **(3S,6S)-3,6-Octanediol** in various solvents is not extensively documented in publicly available literature. However, based on its chemical structure and information from chemical suppliers, a qualitative understanding of its solubility can be established.

The presence of two hydroxyl groups in its structure imparts hydrophilic characteristics, making it soluble in water.[2] While a specific value for its water solubility is not published, for a structurally similar C8 diol, Octane-1,2-diol, a water solubility of 7.5 g/L at 20°C has been reported. This value can serve as an approximate reference point.

Compound	Solvent	Solubility	Temperature	Source
Octane-1,2-diol	Water	7.5 g/L	20 °C	

For organic solvents, diols are generally soluble in polar organic solvents such as ethanol and DMSO. The use of co-solvents like DMSO is a common strategy to enhance the solubility of diols in aqueous solutions for in-vitro assays.[7]

## Experimental Protocol for Solubility Determination (Shake-Flask Method)

The following is a generalized protocol for determining the thermodynamic solubility of a compound like **(3S,6S)-3,6-Octanediol**, based on the widely used shake-flask method.

Objective: To determine the equilibrium solubility of **(3S,6S)-3,6-Octanediol** in a given solvent at a specific temperature.

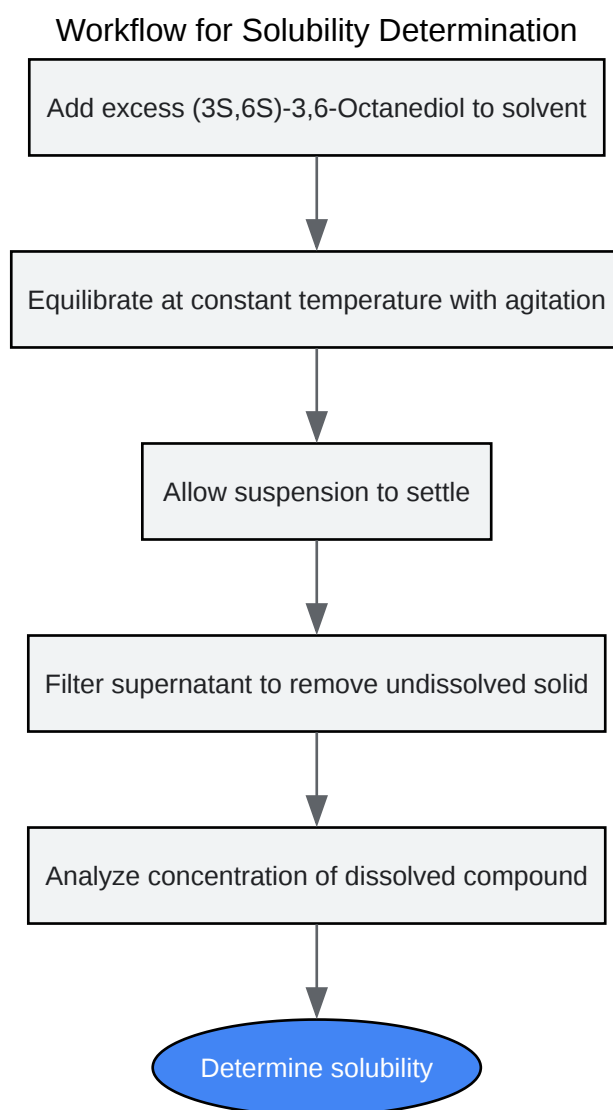
Materials:

- **(3S,6S)-3,6-Octanediol**
- Solvent of interest (e.g., water, ethanol, phosphate-buffered saline)
- Thermostatically controlled shaker or incubator
- Vials with screw caps
- Analytical balance
- Filtration device (e.g., 0.22  $\mu\text{m}$  syringe filter)
- Analytical instrument for quantification (e.g., HPLC-UV, GC-FID)

Procedure:

- Add an excess amount of **(3S,6S)-3,6-Octanediol** to a vial containing a known volume of the solvent.
- Seal the vial and place it in a shaker set to a constant temperature (e.g., 25°C or 37°C).
- Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-72 hours).
- After equilibration, allow the suspension to settle.
- Carefully withdraw a sample of the supernatant and filter it to remove any undissolved solid.

- Dilute the filtered solution as necessary and analyze the concentration of the dissolved compound using a validated analytical method.
- The determined concentration represents the solubility of the compound in that solvent at the specified temperature.



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Workflow for the experimental determination of solubility.

## Stability Profile

The stability of **(3S,6S)-3,6-Octanediol** is a critical factor for its storage and handling. While specific degradation kinetics are not publicly available, supplier recommendations and the general chemistry of diols provide guidance on its stability.

It is recommended to store **(3S,6S)-3,6-Octanediol** at 2° to 8°C under an inert atmosphere (e.g., nitrogen or argon).[3] This suggests potential sensitivity to higher temperatures and oxidation. Diols are generally susceptible to oxidation, which can convert the secondary hydroxyl groups into ketones.[1] In the case of **(3S,6S)-3,6-Octanediol**, oxidation could lead to the formation of the corresponding keto-alcohols or the diketone, 3,6-octanedione.[1] The compound is expected to be stable under neutral pH conditions but may be susceptible to degradation under strongly acidic or basic conditions, especially at elevated temperatures.

## Experimental Protocol for Stability Assessment

A general protocol for assessing the stability of **(3S,6S)-3,6-Octanediol** in a specific formulation or solvent system is outlined below.

Objective: To evaluate the chemical stability of **(3S,6S)-3,6-Octanediol** under defined conditions over time.

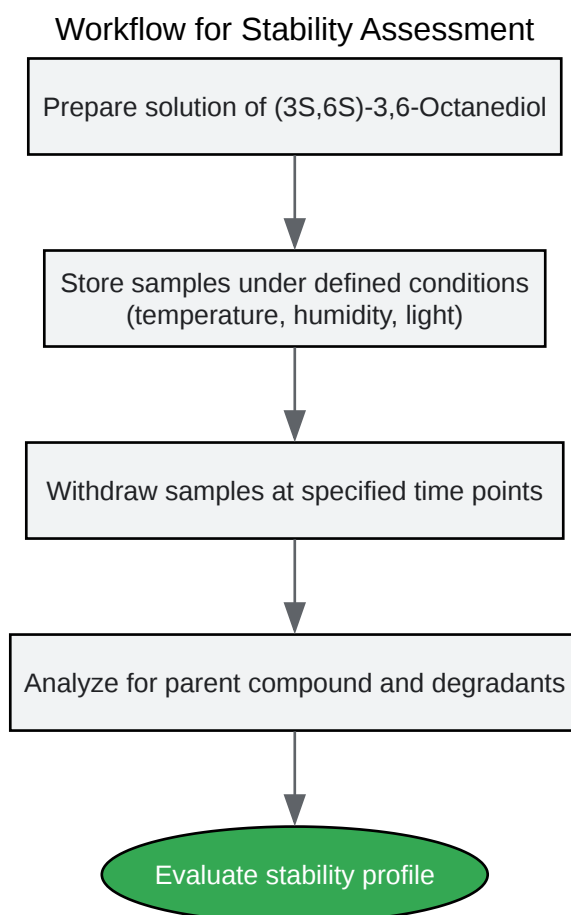
Materials:

- **(3S,6S)-3,6-Octanediol** solution/formulation
- Stability chambers or incubators set to desired temperature and humidity conditions (e.g., 25°C/60% RH, 40°C/75% RH)
- Light-protective containers (if photostability is being assessed)
- Analytical instrument for quantification of the parent compound and potential degradants (e.g., HPLC-UV, LC-MS)

Procedure:

- Prepare solutions or formulations of **(3S,6S)-3,6-Octanediol** at a known concentration.

- Aliquot the samples into appropriate vials and seal them.
- Place the vials in stability chambers under the desired storage conditions.
- At predetermined time points (e.g., 0, 1, 3, 6 months), withdraw samples.
- Analyze the samples to determine the concentration of **(3S,6S)-3,6-Octanediol** remaining.
- If possible, identify and quantify any degradation products to understand the degradation pathway.
- The stability is typically reported as the percentage of the initial concentration remaining at each time point.



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Workflow for the experimental assessment of stability.

## Conclusion

**(3S,6S)-3,6-Octanediol** is a valuable chiral building block in organic synthesis. While detailed quantitative data on its solubility and stability are not readily available in the public domain, its chemical structure suggests it is soluble in water and polar organic solvents. Stability is maintained under recommended storage conditions (refrigerated, inert atmosphere), with potential degradation through oxidation. The provided experimental protocols offer a framework for researchers to determine the specific solubility and stability parameters of **(3S,6S)-3,6-Octanediol** in their own systems, which is crucial for its effective application in research and development.

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